

Initial Investigations of the Herbicidal Activity of Cycloxydim: A Technical Guide

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Compound of Interest

Compound Name: Cycloxydim

Cat. No.: B1459944

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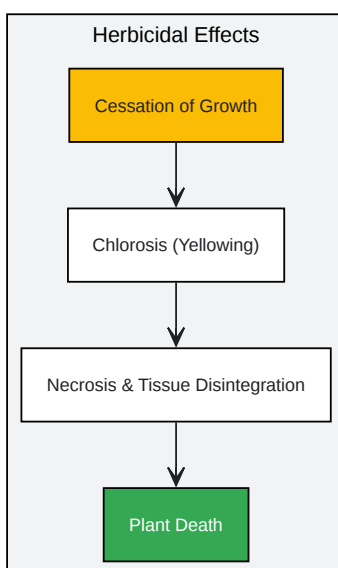
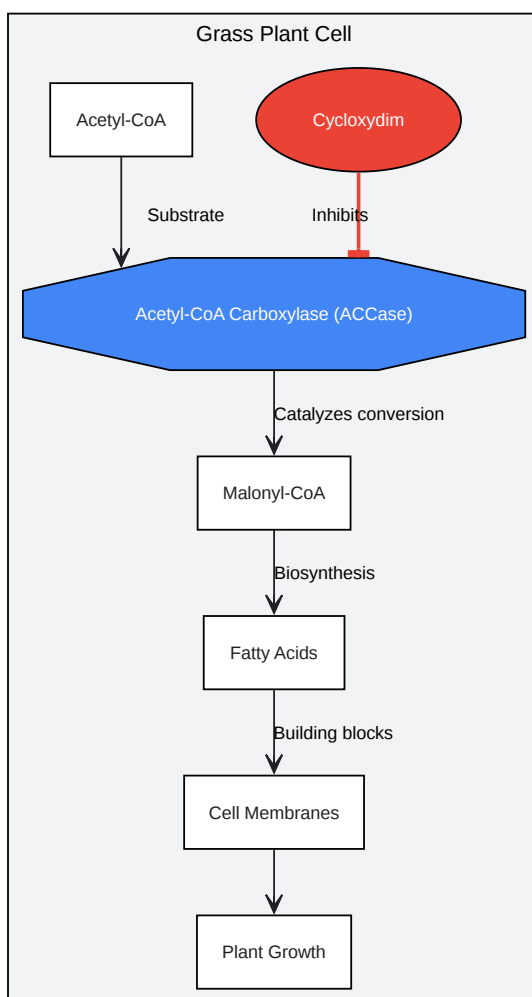
For Researchers, Scientists, and Drug Development Professionals

Introduction

Cycloxydim is a selective, systemic, post-emergence herbicide belonging to the cyclohexanedione (DIM) chemical class.[1] It is designed for the control of annual and perennial grass weeds in a variety of broadleaf crops, including sugar beet, oilseed rape, and vegetables.[2] **Cycloxydim** is absorbed rapidly through foliage and translocated to the growing points of the plant, leading to the cessation of growth and eventual death of susceptible grass species.[3] Its efficacy is enhanced when used in conjunction with a crop oil concentrate.[3]

Core Mechanism of Action: Inhibition of Acetyl-CoA Carboxylase

The primary mode of action of **cycloxydim** is the inhibition of the enzyme Acetyl-CoA Carboxylase (ACCase).[1][4][5][6] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of cell membranes and are vital for plant growth and development.[1][5][7] By inhibiting ACCase, **cycloxydim** disrupts the production of lipids, leading to a breakdown of cell membrane integrity, particularly in the meristematic tissues where active growth occurs.[1][3] This inhibition is highly selective, affecting the ACCase enzyme in susceptible grasses while having a minimal impact on the enzyme in broadleaf plants, which explains its selectivity.[8]



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Diagram of **Cycloxydim's** Mechanism of Action.

Quantitative Data on Herbicidal Efficacy

Initial field trials have demonstrated **Cycloxydim**'s effectiveness against a range of grass weeds. The addition of a crop oil concentrate has been shown to increase its efficacy.

Table 1: Efficacy of **Cycloxydim** on Various Grass Weeds

Grass Weed Species	Application Rate (g a.i./ha)	Adjuvant	% Control
Phalaris paradoxa (Phalaris)	100	None	85
Phalaris paradoxa (Phalaris)	100	Crop Oil	98
Lolium rigidum (Ryegrass)	100	None	75
Lolium rigidum (Ryegrass)	100	Crop Oil	95
Avena fatua (Wild Oats)	100 and above	Crop Oil	Excellent
Hordeum leporinum (Barley Grass)	100 and above	Crop Oil	Excellent
Bromus diandrus (Great Brome)	100 and above	Crop Oil	Excellent
Triticum aestivum (Volunteer Wheat)	100 and above	Crop Oil	Excellent
Hordeum vulgare (Volunteer Barley)	100 and above	Crop Oil	Excellent

Data synthesized from Australian field trials. "Excellent" indicates a high level of control was achieved.[3]

Table 2: Dose-Response of Avena fatua (Wild Oats) Populations to **Cycloxydim**

Population	ED50 (g ha-1)	GR50 (g ha-1)	Resistance Factor (ED50)	Resistance Factor (GR50)
Susceptible	< 150	< 150	-	-
R2	> 150 (1.0x field rate)	< 150 (0.8x field rate)	Shift towards resistance	Shift towards resistance
R3	> 150 (1.1x field rate)	< 150 (0.9x field rate)	Shift towards resistance	Shift towards resistance
R5	> 1200 (8x field rate)	> 1200 (8x field rate)	>43.2	98.4

ED50: Effective dose for 50% plant survival reduction. GR50: Dose for 50% growth reduction. Recommended field rate is 150 g ha-1.[9]

Experimental Protocols

Field Efficacy Trials

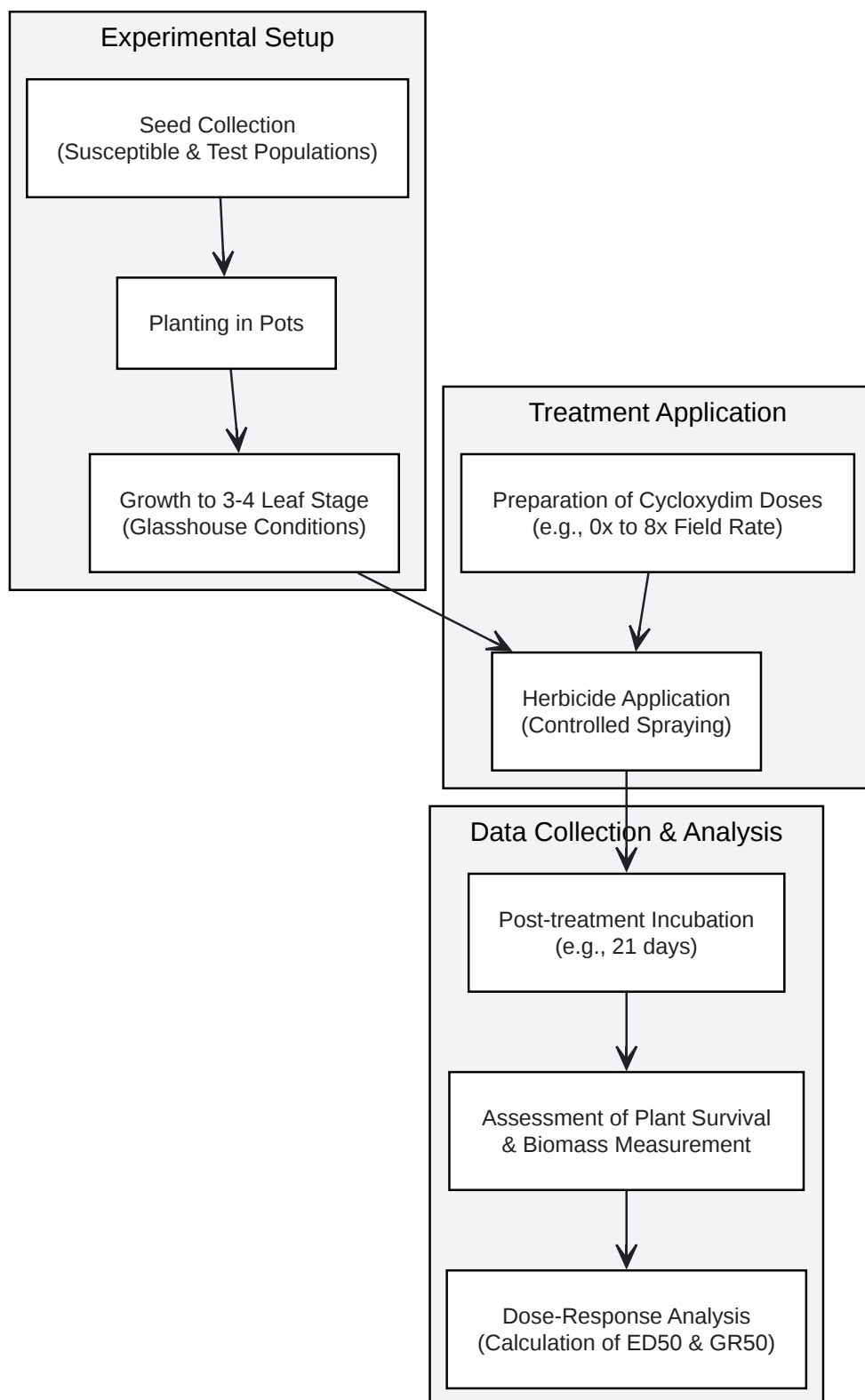
Initial field trials to determine the efficacy of **cycloxydim** on various grass weeds were conducted using a randomized complete block design with four replicates.[3]

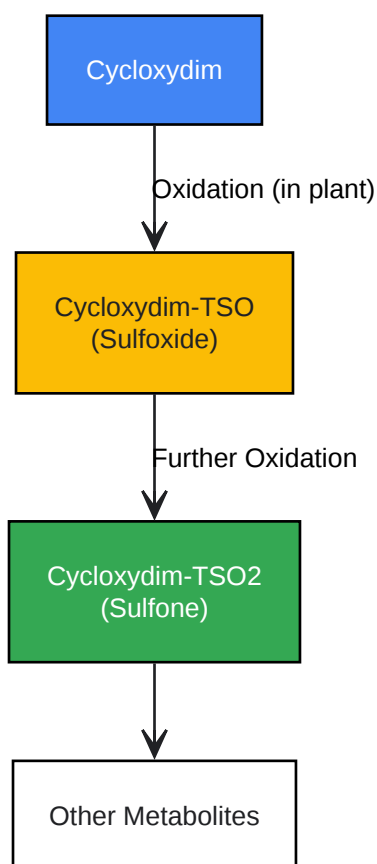
- Plot Size: Ranged from 2x10 m to 2.5x20 m.[3]
- Herbicide Application: Treatments were applied using AZO propane gas-powered sprayers equipped with flat fan nozzles.[3] The water volume for application ranged from 80 - 138 L/ha.[3]
- Weed Stage: Weeds were treated up to the early tillering stage.[3]
- Adjuvant: The effect of adding a crop oil concentrate (Ampol DC Trate) at 1.0 L/ha was evaluated.[3]
- Efficacy Assessment: Herbicide performance was assessed by taking plant counts in each plot.[3]

Dose-Response Studies for Resistance Assessment

Glasshouse assays are conducted to determine the level of resistance in weed populations.

- Plant Growth: Seeds from susceptible and potentially resistant populations are grown in pots to the 3-4 leaf stage.[\[9\]](#)
- Herbicide Application: Plants are sprayed with a range of **cycloxydim** doses, typically from a fraction of the recommended field rate to several times the recommended rate (e.g., 0, 37.5, 75, 150, 225, 300, 600, and 1200 g ha⁻¹).[\[9\]](#)
- Data Collection: After a set period (e.g., 21 days), plant survival is recorded, and the above-ground biomass is harvested, dried, and weighed.[\[9\]](#)
- Statistical Analysis: The data is subjected to dose-response analysis to calculate the ED50 (effective dose to kill 50% of the population) and GR50 (dose to cause a 50% reduction in biomass) values.[\[9\]](#)





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